

Personal Protective Equipment & Handling Guide: [Sar9,Met(O2)11]-SP

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Compound of Interest

Compound Name: [Sar9,Met(O2)11]-SP

Cat. No.: B10839066

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Substance Identity: [Sar9,Met(O2)11]-Substance P CAS Number: 110880-55-2 Molecular Weight: ~1393.7 g/mol Classification: Potent Selective NK1 Receptor Agonist (Bioactive Peptide)[1][2][3][4]

Hazard Profile & Risk Assessment

Core Directive: Treat this substance as a High-Potency Active Pharmaceutical Ingredient (HPAPI). Unlike generic chemical irritants, the primary risk of [Sar9,Met(O2)11]-SP stems from its specific biological mechanism, not general toxicity.[1][3]

Biological Mechanism of Hazard

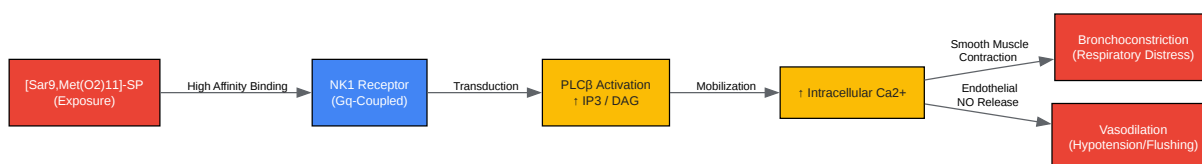
This peptide is a metabolically stable analog of Substance P. It selectively binds the Neurokinin-1 (NK1) receptor with high affinity.[1][3]

- Inhalation Risk (CRITICAL): NK1 activation in the lungs triggers potent bronchoconstriction and neurogenic inflammation.[1][3] Inhalation of lyophilized powder can precipitate acute respiratory distress or asthmatic crisis.[3]

- Cardiovascular Risk: Systemic absorption can induce rapid hypotension (vasodilation) followed by reflex tachycardia.[1][3]
- Stability: The [Sar9] and [Met(O2)11] modifications prevent enzymatic degradation, meaning accidental exposure results in prolonged biological effects compared to native Substance P. [1][3]

DOT Diagram: Biological Hazard Mechanism

The following diagram illustrates the physiological cascade triggered by exposure, justifying the strict respiratory protection requirements.



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Caption: Physiological cascade following **[Sar9, Met(O2)11]-SP** exposure.[1][3] Note the direct pathway to bronchoconstriction.[3]

PPE Matrix & Engineering Controls

Do not rely solely on PPE.[3] Engineering controls are the primary defense.[3]

Operation	Engineering Control	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Handling Lyophilized Powder (Weighing, Aliquoting)	Mandatory: Chemical Fume Hood or Biosafety Cabinet (Class II).[1][3]	Double Gloving: Inner: Nitrile (4 mil) Outer: Nitrile (Extended Cuff)	Chemical Splash Goggles (ANSI Z87.[1][3])	Lab Coat (Buttoned) + Tyvek Sleeves or Apron	N95/P100 Respirator required if working outside a hood (Not Recommended).[1][3]
Solution Handling (Dilution, Pipetting)	Recommended: Fume Hood or Benchtop Shield.[1][3]	Single Gloving: Nitrile (Minimum 4 mil)	Safety Glasses with Side Shields	Lab Coat (Standard)	Surgical mask (to protect sample) or N95 (if aerosol risk exists).[1][3]
Spill Cleanup (Powder)	Isolate area. [1][3][5] Turn off fans if powder is airborne.[3]	Double Gloving: Nitrile (Chemical Resistant)	Chemical Splash Goggles	Tyvek Coveralls	Full-Face Respirator with P100 cartridges.[1][3]

Operational Protocol: Safe Handling Workflow

A. Storage & Retrieval[2][4][6]

- Temperature: Store at -20°C.
- Desiccation: Keep vials in a sealed container with silica gel. Moisture promotes hydrolysis, but also makes the powder sticky and harder to handle safely.
- Equilibration: Allow the vial to warm to room temperature before opening. This prevents condensation from forming on the peptide, which can cause static clumping and aerosolization.

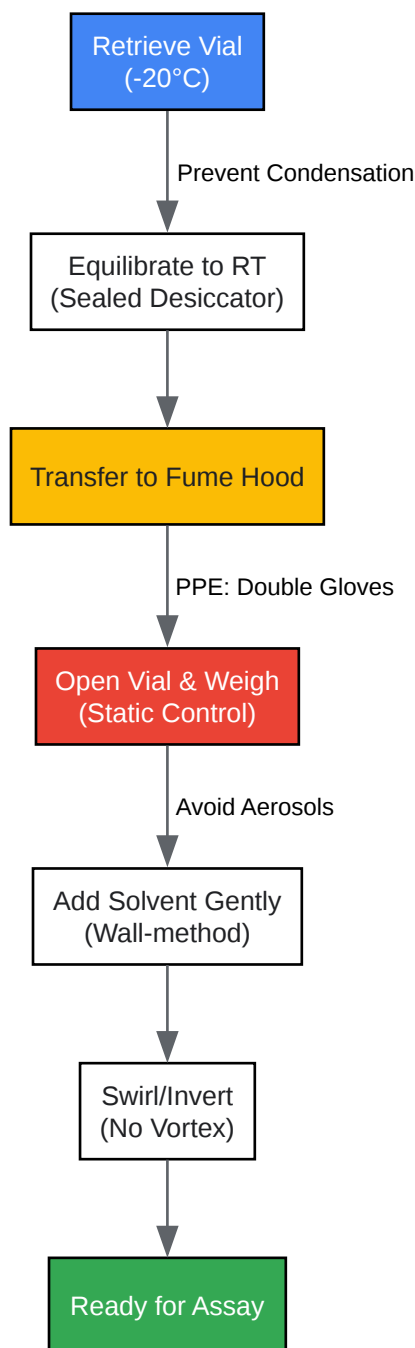
B. Weighing & Reconstitution (High Risk Phase)[1][2][4]

- Static Control: Lyophilized peptides are often electrostatic and "fly."^[3] Use an ionizing gun or anti-static balance bar if available.^[3]
- Solvent Addition:
 - Place vial in the fume hood.^[3]
 - Gently tap the vial to settle powder.^[3]
 - Add solvent (e.g., water or saline) down the side of the vial wall to avoid displacing air rapidly, which can puff powder out.^[3]
 - Do NOT Vortex vigorously. High-shear vortexing can denature peptides or create aerosols.^[3] Swirl gently or invert to dissolve.^[3]

C. Administration & Experimentation[1][2][4][7][8]

- Needle Safety: If injecting animals, use Luer-lock syringes to prevent needle blowout under pressure.
- Sharps: Dispose of needles immediately in a sharps container inside the hood. Do not recap.

DOT Diagram: Safe Handling Workflow



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Caption: Step-by-step workflow emphasizing containment during the critical powder-handling phase.

Emergency Response & Deactivation Exposure Response[1][2][6][9]

- Inhalation: Move immediately to fresh air. If breathing is difficult, seek medical attention. Inform responders that the patient was exposed to a potent bronchoconstrictor (Substance P analog).[1][3]
- Skin Contact: Wash with soap and copious water for 15 minutes.[3] This peptide is water-soluble; organic solvents are not necessary for removal and may increase absorption.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids.[6]

Deactivation & Disposal

Peptides are amides and can be hydrolyzed.[3]

- Liquid Waste: Collect all peptide solutions in a dedicated waste container.
- Deactivation: Add 10% Sodium Hypochlorite (Bleach) or 1N Sodium Hydroxide (NaOH) to the waste container.[1][3] Let stand for 30 minutes. This hydrolyzes the peptide bonds, destroying biological activity.
- Disposal: Label as "Deactivated Chemical Waste" and dispose of according to institutional EHS guidelines.

References

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- Barchasz, E., et al. (1999).[3] Interleukin-1 β -induced hyperresponsiveness to [Sar9, Met(O2)11]-Substance P in isolated human bronchi.[1][3] European Journal of Pharmacology, 379(1), 87-95.[1][3] (Establishes bronchoconstriction hazard).[1][3]

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